

Application Notes and Protocols for Investigating Reward Pathways with O-2172

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-2172

Cat. No.: B12762857

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Introduction

O-2172 is a potent and selective dopamine reuptake inhibitor (DRI) that serves as a valuable pharmacological tool for investigating the neural circuitry of reward.[1][2] As a carbacyclic analog of methylphenidate, **O-2172** exhibits a high affinity for the dopamine transporter (DAT), thereby increasing extracellular dopamine levels in key brain regions associated with reward and motivation, such as the nucleus accumbens and prefrontal cortex.[1][3] These application notes provide a comprehensive overview of the use of **O-2172** in preclinical research, including its pharmacological properties, detailed experimental protocols for in vitro and in vivo studies, and data presentation guidelines.

Pharmacological Profile of O-2172

O-2172 acts as a stimulant by blocking the reuptake of dopamine from the synaptic cleft, leading to an accumulation of dopamine and enhanced dopaminergic neurotransmission.[1] Its selectivity for the dopamine transporter over other monoamine transporters, such as the serotonin transporter (SERT), makes it a more specific tool for probing the role of dopamine in reward processes compared to less selective compounds.[4]

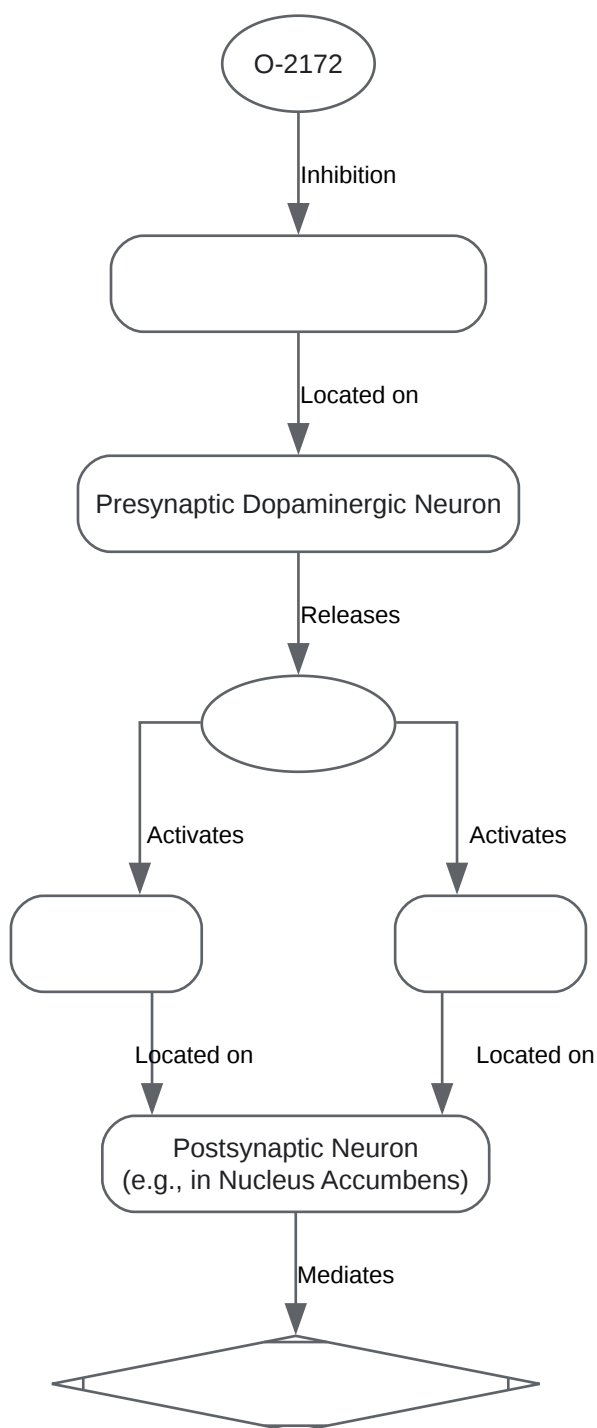
Quantitative Data Summary

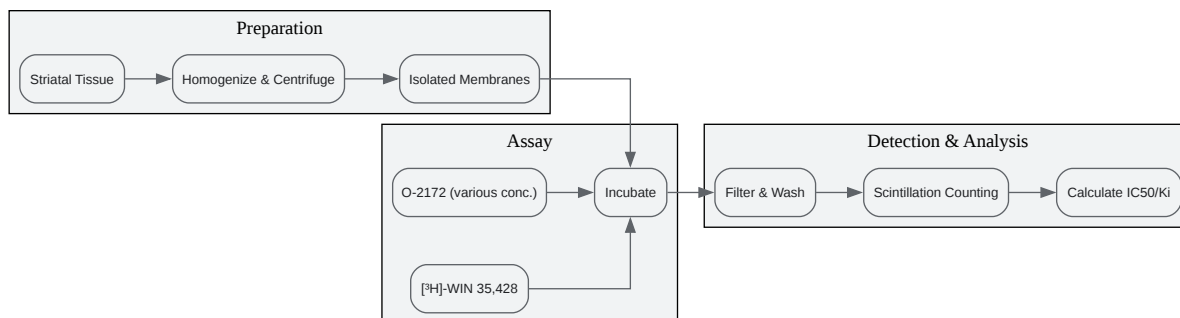
The following table summarizes the in vitro binding affinities of **O-2172** for the dopamine and serotonin transporters.

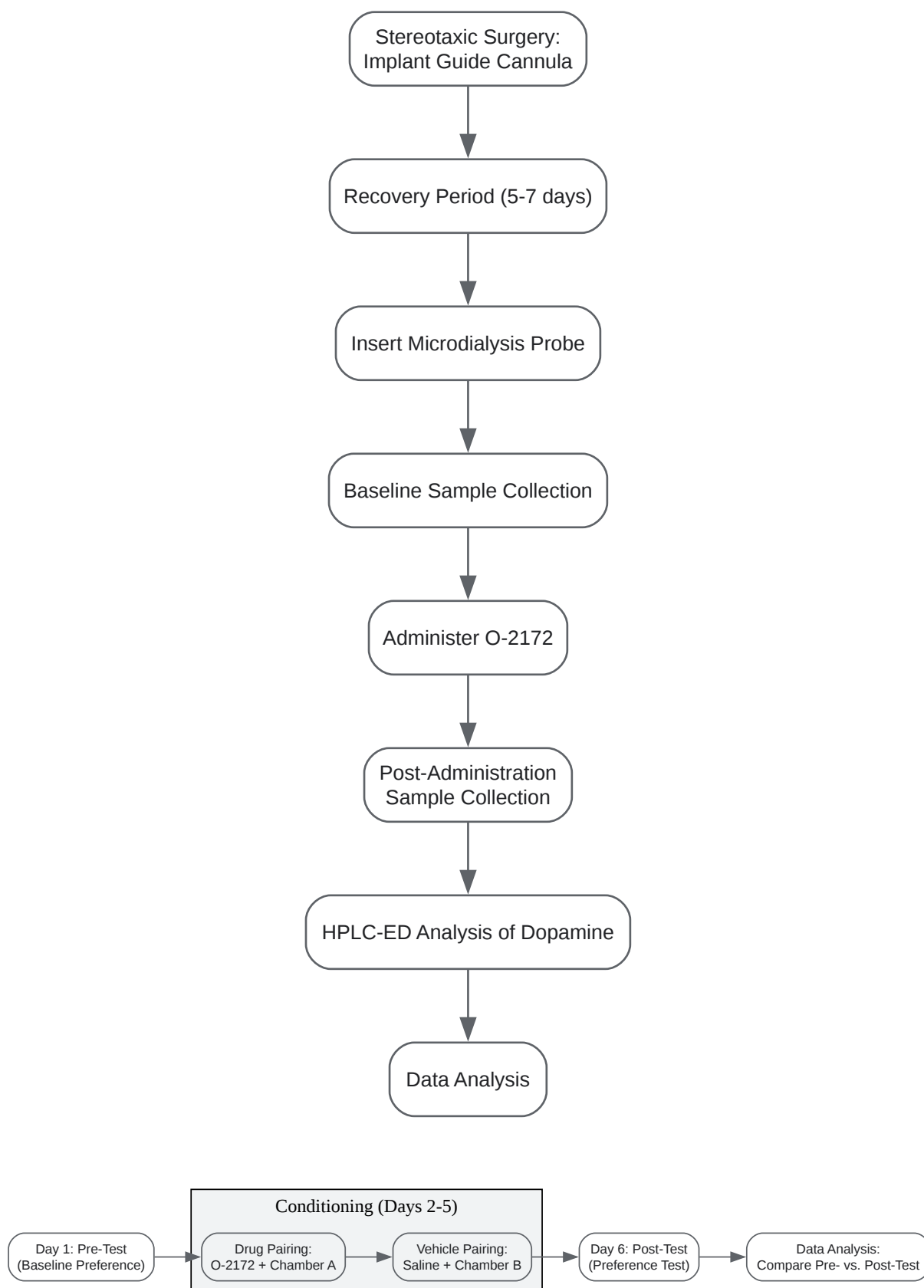
Transporter	IC50 (nM)	Reference
Dopamine Transporter (DAT)	47	[4]
Serotonin Transporter (SERT)	7000	[4]

Signaling Pathway of O-2172 in the Reward Circuit

O-2172's primary mechanism of action is the inhibition of the dopamine transporter (DAT) on presynaptic dopaminergic neurons. This leads to an increase in synaptic dopamine, which then acts on postsynaptic D1 and D2 receptors in reward-related brain regions.







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